

Spectral Properties of Naphthol AS-SW: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-N-2-naphthyl-2-naphthamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Naphthol AS-SW, chemically known as 3-hydroxy-N-(2-naphthyl)-2-naphthamide, is a key intermediate in the synthesis of a variety of azo dyes and pigments.^{[1][2]} Its distinct chemical structure, featuring a naphthalene core with hydroxyl and amide functional groups, imparts specific spectral characteristics that are fundamental to its application in colorant production.^[3] This technical guide provides a comprehensive overview of the available spectral data for Naphthol AS-SW and related naphthol compounds. It includes a summary of its physico-chemical properties, detailed experimental protocols for spectral analysis, and a discussion of its primary applications. Due to the limited publicly available quantitative spectral data for Naphthol AS-SW, this guide also incorporates data from structurally similar compounds to provide a comparative context for researchers.

Introduction

Naphthol AS-SW is a member of the Naphthol AS series of compounds, which are widely used as coupling components in the manufacturing of azo dyes.^[3] The synthesis of these dyes involves the reaction of a diazonium salt with the naphthol compound, resulting in the formation of a stable azo linkage (-N=N-), which acts as a chromophore and is responsible for the color.^[2] The specific shade and fastness properties of the resulting dye are determined by the chemical structures of both the diazonium salt and the Naphthol AS derivative.^[2] While

Naphthol AS-SW's primary role is in the textile and pigment industries, some Naphthol AS derivatives are being explored for potential biomedical applications.

This guide aims to consolidate the known spectral and physical properties of Naphthol AS-SW, provide standardized protocols for their measurement, and offer a foundational understanding for professionals in chemistry and drug development who may work with this or similar molecular scaffolds.

Physico-Chemical Properties

A summary of the key physico-chemical properties of Naphthol AS-SW is presented in Table 1. This data is essential for understanding its solubility, stability, and handling characteristics during experimental procedures.

| Property | Value | Reference |
|-------------------|----------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| Chemical Name | 3-hydroxy-N-(2-naphthyl)-2-naphthamide | [1] |
| Synonyms | Naphthol AS-SW, Azoic Coupling Component 7 | [1] |
| CAS Number | 135-64-8 | [1] |
| Molecular Formula | C ₂₁ H ₁₅ NO ₂ | [1] [4] |
| Molecular Weight | 313.36 g/mol | [1] |
| Appearance | Light yellow powder | [4] |
| Melting Point | 243-244 °C | [4] |
| Solubility | Insoluble in water and soda ash solution. Soluble in chlorobenzene and caustic soda solution (appears yellow). | [4] |

Spectral Properties

The spectral properties of a molecule like Naphthol AS-SW are critical for its characterization and for understanding its behavior in different chemical environments. These properties include its absorption and emission of light.

UV-Visible Absorption Spectrum

The UV-Visible absorption spectrum reveals the wavelengths of light that a molecule absorbs. This absorption is responsible for the color of many compounds. A UV-VIS spectrum for **3-hydroxy-N-2-naphthyl-2-naphthamide** is available in the SpectraBase database.^[5] While the specific solvent and concentration are not detailed in the available snippet, the spectrum provides a qualitative representation of its absorption profile.

Due to the lack of detailed quantitative data for Naphthol AS-SW, Table 2 includes absorption data for related naphthol compounds to provide a comparative context.

| Compound | λ_{max} (nm) | Solvent | Molar Absorptivity (ϵ) ($M^{-1}cm^{-1}$) | Reference |
|----------------|-----------------------------|---------|-------------------------------------------------------|-----------|
| Naphthol AS-SW | Data not available | - | Data not available | - |
| 1-Naphthol | Data not available | - | Data not available | - |
| 2-Naphthol | 331 | - | Data not available | [6] |
| Naphthalene | 311 | - | Data not available | [7] |

Fluorescence Emission Spectrum

Fluorescence is the emission of light by a substance that has absorbed light. The emission spectrum shows the wavelengths of light emitted. Specific fluorescence data for Naphthol AS-SW is not readily available in the public domain. Table 3 presents the fluorescence emission data for related compounds.

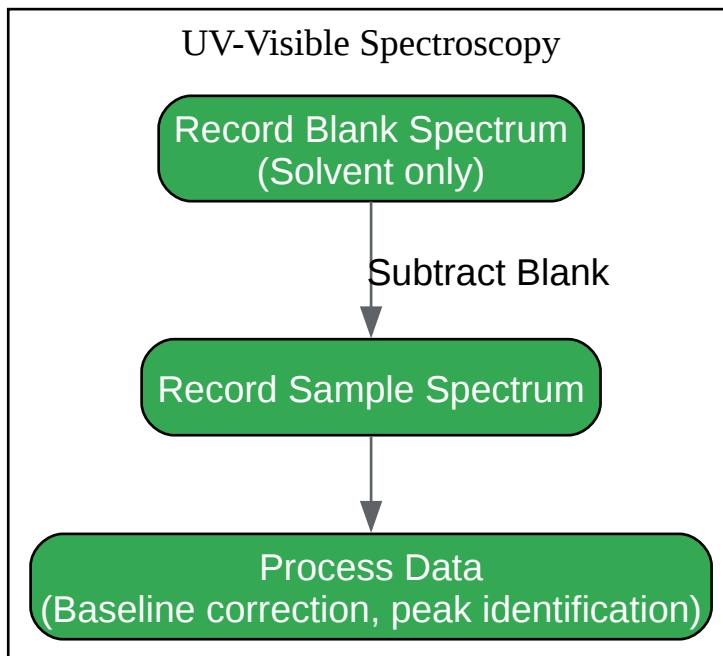
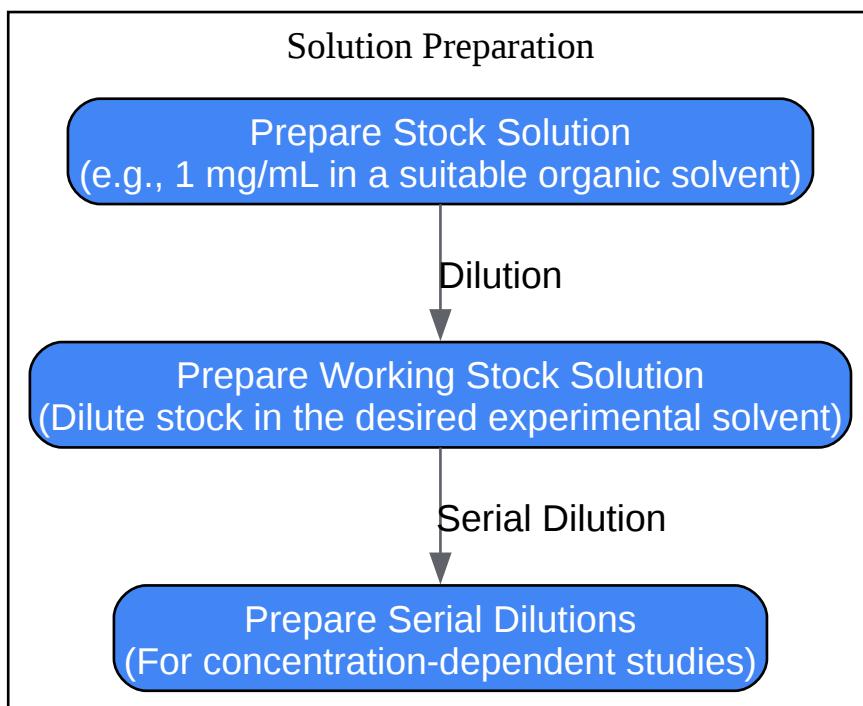
| Compound | Excitation λmax (nm) | Emission λmax (nm) | Solvent | Quantum Yield (Φ) | Reference |
|----------------|-------------------------|-----------------------|---------|----------------------|-----------|
| Naphthol AS-SW | Data not available | Data not available | - | Data not available | - |
| 1-Naphthol | Data not available | Data not available | - | Data not available | - |
| 2-Naphthol | 331 | 354 | - | Data not available | [6] |
| Naphthalene | 311 | 322 | - | Data not available | [7] |

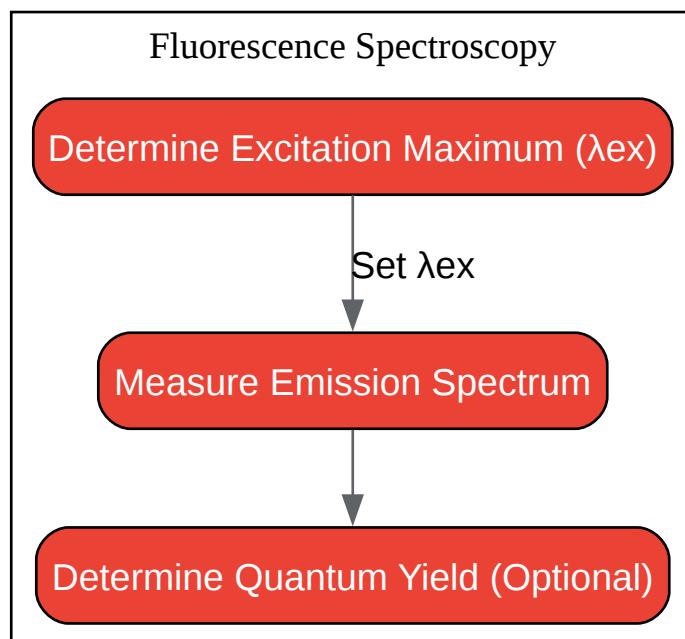
Experimental Protocols

The following are generalized protocols for determining the spectral properties of compounds like Naphthol AS-SW. These are based on standard laboratory practices for UV-Visible and fluorescence spectroscopy.

Preparation of Stock and Working Solutions

A standardized workflow for preparing solutions for spectral analysis is crucial for obtaining reproducible results.





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